

Diethylenetriamine (DETA): A Comprehensive Toxicological and Safety Profile

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Compound of Interest

Compound Name: Diethylenetetramine

CAS No.: 1336-49-8

Cat. No.: B12653574

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Introduction

Diethylenetriamine (DETA), a colorless, viscous liquid with an ammonia-like odor, is an aliphatic amine used in a variety of industrial applications, including as a curing agent for epoxy resins, a solvent, and in the synthesis of chelating agents and other chemicals.^[1] Due to its widespread use, a thorough understanding of its toxicological profile and safety is essential for risk assessment and the implementation of appropriate handling procedures. This technical guide provides an in-depth overview of the toxicological data for DETA, including detailed experimental protocols for key studies and a summary of quantitative data.

Toxicological Data Summary

The toxicological effects of Diethylenetriamine have been evaluated across a range of endpoints, from acute toxicity to chronic effects. The following tables summarize the quantitative data obtained from these studies.

Table 1: Acute Toxicity of Diethylenetriamine

Route of Exposure	Test Species	Endpoint	Value	Reference
Oral	Rat	LD50	1080 mg/kg bw	[2]
Dermal	Rabbit	LD50	1090 mg/kg bw	[2]
Inhalation	Rat	LC50 (4h)	>0.07 to <0.3 mg/L	[3]

Table 2: Skin and Eye Irritation/Corrosion

Endpoint	Test Species	Observation	Reference
Skin Irritation/Corrosion	Rabbit	Corrosive	[4]
Eye Irritation/Corrosion	Rabbit	Corrosive, causes severe eye damage	[4]

Table 3: Skin Sensitization

Test Type	Test Species	Result	Reference
Guinea Pig Maximization Test	Guinea Pig	Sensitizer	[5]
Human Patch Test	Human	Sensitizer	[5]

Table 4: Repeated Dose Toxicity

Route of Exposure	Test Species	Duration	NOAEL	LOAEL	Effects Observed at LOAEL	Reference
Oral	Rat	90 days	1000 ppm (approx. 70-80 mg/kg/day)	7500 ppm (approx. 530-620 mg/kg/day)	Decreased body weight/weight gain, changes in clinical pathology, increased relative organ weights.	[2]

No specific NOAEL/NOAEC values for repeated dose dermal and inhalation toxicity studies for DETA were identified in the searched literature.

Table 5: Genotoxicity

Test	Test System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation Assay (Ames Test)	Salmonella typhimurium	With and without	Negative	[6]

Specific results for in vitro chromosomal aberration and in vivo micronucleus tests for DETA were not identified in the searched literature.

Table 6: Reproductive and Developmental Toxicity

No specific study results or NOAELs for reproductive and developmental toxicity of DETA according to OECD guidelines 421 and 414 were identified in the searched literature.

Key Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of toxicological studies. The following sections describe the protocols for key experiments cited in this guide, based on the relevant OECD guidelines.

Acute Oral Toxicity (OECD 423)

The acute oral toxicity of DETA is typically determined using the Acute Toxic Class Method (OECD Guideline 423).

- **Test Animals:** Healthy, young adult rats of a single sex (usually females) are used.
- **Procedure:** A stepwise procedure is used where a small group of animals (typically 3) is dosed with the test substance at one of the defined dose levels (2000, 300, 50, or 5 mg/kg body weight). The substance is administered by gavage.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days. The outcome of the first group determines the dose for the next group.
- **Endpoint:** The test allows for the classification of the substance into one of four toxicity classes based on the observed mortality at different dose levels.

Skin Corrosion/Irritation (OECD 404)

The potential of DETA to cause skin corrosion is assessed following OECD Guideline 404.

- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A small amount of the undiluted test substance is applied to a small area of clipped skin on the back of the animal. The application site is covered with a gauze patch and a semi-occlusive dressing for a period of up to 4 hours.
- **Observation:** The skin is observed for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Endpoint:** The substance is classified as corrosive if it produces irreversible tissue damage.

Skin Sensitization: Guinea Pig Maximization Test (GPMT) (OECD 406)

The GPMT is a widely used method to assess the allergenic potential of a substance.

- Test Animals: Young adult guinea pigs are used.
- Induction Phase:
 - Day 0: Intradermal injections of the test substance (with and without Freund's Complete Adjuvant) and the adjuvant alone are made in the shoulder region.
 - Day 7: The same skin area is treated topically with the test substance under an occlusive patch for 48 hours.
- Challenge Phase:
 - Day 21: A non-irritating concentration of the test substance is applied topically to a naive site on the flank under an occlusive patch for 24 hours.
- Observation: The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.
- Endpoint: The incidence and severity of the skin reactions in the test group are compared to a control group to determine the sensitization potential.

Mechanisms of Toxicity and Signaling Pathways

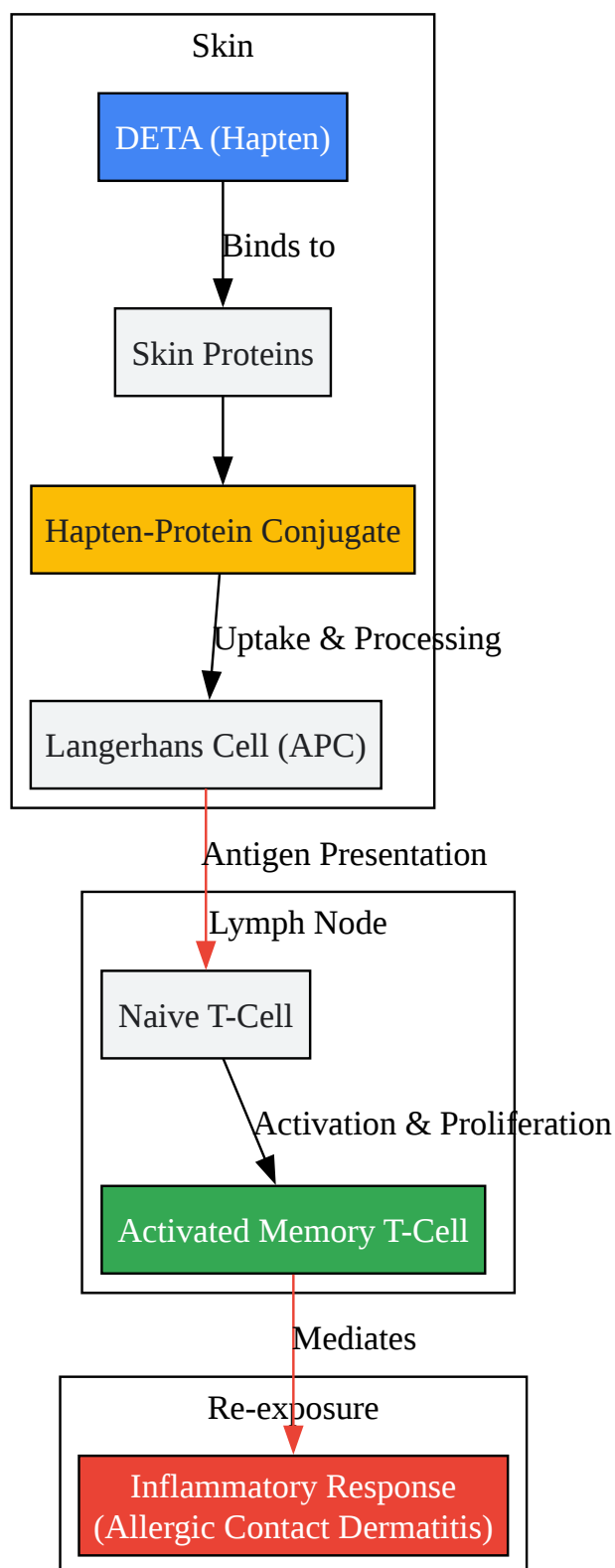
Corrosive Action of Aliphatic Amines

The corrosive nature of aliphatic amines like DETA is attributed to their alkaline properties. Upon contact with tissues, they can cause saponification of fats and extraction of cellular lipids, leading to cell membrane disruption and necrosis. The primary amino groups can also react with proteins, further contributing to tissue damage.

Corrosive action of Diethylenetriamine.

Skin Sensitization Mechanism

Skin sensitization is an immune-mediated response. For a chemical to act as a skin sensitizer, it must first penetrate the skin and bind to proteins to form a hapten-protein conjugate. This complex is then recognized by antigen-presenting cells (Langerhans cells), which migrate to the lymph nodes and present the antigen to T-lymphocytes. This leads to the proliferation of allergen-specific T-cells (sensitization phase). Upon subsequent exposure, these memory T-cells are activated, leading to an inflammatory response characteristic of allergic contact dermatitis.



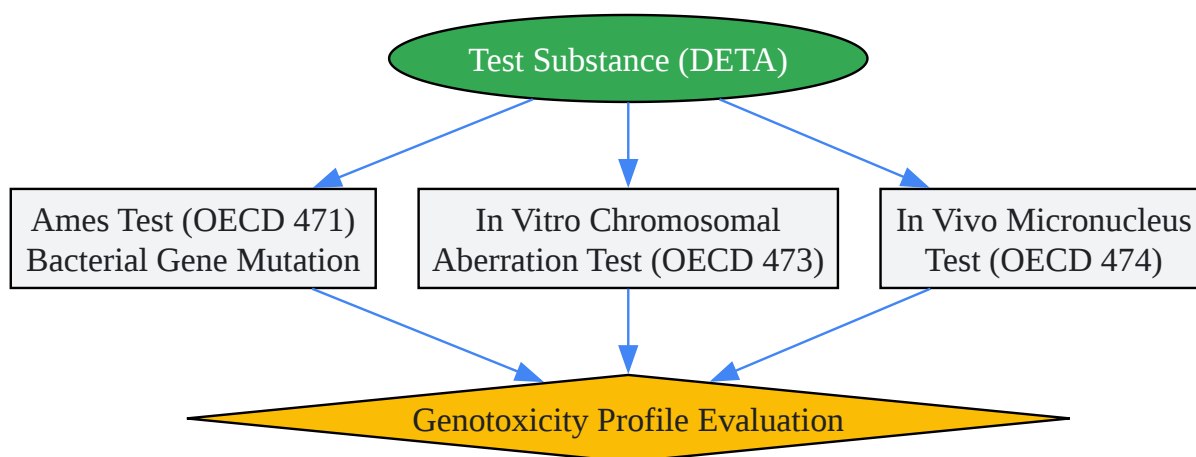
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Simplified pathway of skin sensitization.

Experimental Workflows

Genotoxicity Testing Workflow

A standard battery of genotoxicity tests is typically performed to assess the potential of a substance to cause genetic damage. This usually includes a bacterial reverse mutation assay, an in vitro chromosomal aberration test, and an in vivo micronucleus test.



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Standard workflow for genotoxicity assessment.

Safety Profile and Conclusion

Diethylenetriamine is a corrosive substance that can cause severe damage to the skin and eyes.[4] It is also a potent skin sensitizer.[5] Acute toxicity via oral and dermal routes is moderate. The available data from a 90-day oral study in rats established a No-Observed-Adverse-Effect Level (NOAEL) of 1000 ppm.[2] Genotoxicity data suggests that DETA is not mutagenic in the Ames test.[6]

Given its hazardous properties, strict adherence to safety protocols is imperative when handling DETA. This includes the use of appropriate personal protective equipment (PPE) such as chemical-resistant gloves, goggles, and protective clothing to prevent skin and eye contact. [7] Adequate ventilation or the use of respiratory protection is necessary to avoid inhalation of vapors.[3]

Further research is warranted to fill the existing data gaps, particularly concerning repeated-dose inhalation and dermal toxicity, as well as comprehensive reproductive and developmental toxicity studies. A more complete genotoxicity profile, including in vitro chromosomal aberration and in vivo micronucleus data, would also contribute to a more robust risk assessment. Understanding the specific signaling pathways involved in its toxicity could lead to the development of more targeted safety measures and potential therapeutic interventions in case of accidental exposure.

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